

Vinglycinates Sulfate: A Technical Overview of its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Vinglycinates sulfate

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Introduction

Vinglycinates sulfate is a semi-synthetic derivative of vinblastine, a naturally occurring vinca alkaloid isolated from the Madagascar periwinkle (*Catharanthus roseus*). As a member of the vinca alkaloid family of chemotherapeutic agents, **vinglycinates sulfate** exhibits antineoplastic properties by interfering with microtubule dynamics, a critical process for cell division. This technical guide provides a comprehensive overview of the chemical structure and synthetic approaches for **vinglycinates sulfate**, intended to support researchers and professionals in the fields of medicinal chemistry and drug development.

Chemical Structure and Properties

Vinglycinates is structurally characterized as the 4-O-deacetyl-4-(N,N-dimethylglycinate) ester of vinblastine. The sulfate salt form enhances its solubility for pharmaceutical applications.

Table 1: Chemical and Physical Properties of **Vinglycinates Sulfate**

Property	Value
Molecular Formula	2C ₄₈ H ₆₃ N ₅ O ₉ · 3H ₂ O ₄ S
Molecular Weight	2002.33 g/mol
IUPAC Name	methyl (2β,3β,4β,5α,12β,19α)-4-((dimethylglycyl)oxy)-3-ethyl-3,4-dihydro-5-hydroxy-8-methoxy-6-methyl-12-((2R,4S,6S,8S)-4-ethyl-4,5,6,7,8,9-hexahydro-8-(methoxycarbonyl)-2,6-methano-2H-azecino[4,3-b]indol-8-yl)aspidospermidine-3-carboxylate;tris(sulfuric acid)
SMILES	<chem>CC[C@@]1(C[C@H]2C--INVALID-LINK--([C@@]67[H])--INVALID-LINK--OC)O)OC(=O)CN(C)C">C@(c8c(CCN(C2)C1)c9ccccc9[nH]8)C(=O)OC)O.CC[C@@]1(C[C@H]2C--INVALID-LINK--([C@@]67[H])--INVALID-LINK--OC)O)OC(=O)CN(C)C">C@(c8c(CCN(C2)C1)c9ccccc9[nH]8)C(=O)OC)O.OS(=O)(=O)O.OS(=O)(=O)O.OS(=O)(=O)O</chem>
Active Moiety	Vinglycinat

Synthesis of Vinglycinat Sulfate

While specific, proprietary synthesis protocols for **vinglycinat sulfate** are not extensively detailed in publicly available literature, a general synthetic strategy can be inferred from the known chemistry of vinblastine and its derivatives. The synthesis of vinglycinat from vinblastine is a key transformation.

General Synthetic Approach: Esterification of Vinblastine

The synthesis of vinglycinat would logically proceed through the selective esterification of the C4-hydroxyl group of the vindoline moiety within the vinblastine structure with N,N-dimethylglycine.

Experimental Protocol: Synthesis of Vinglycinatate from Vinblastine (General Procedure)

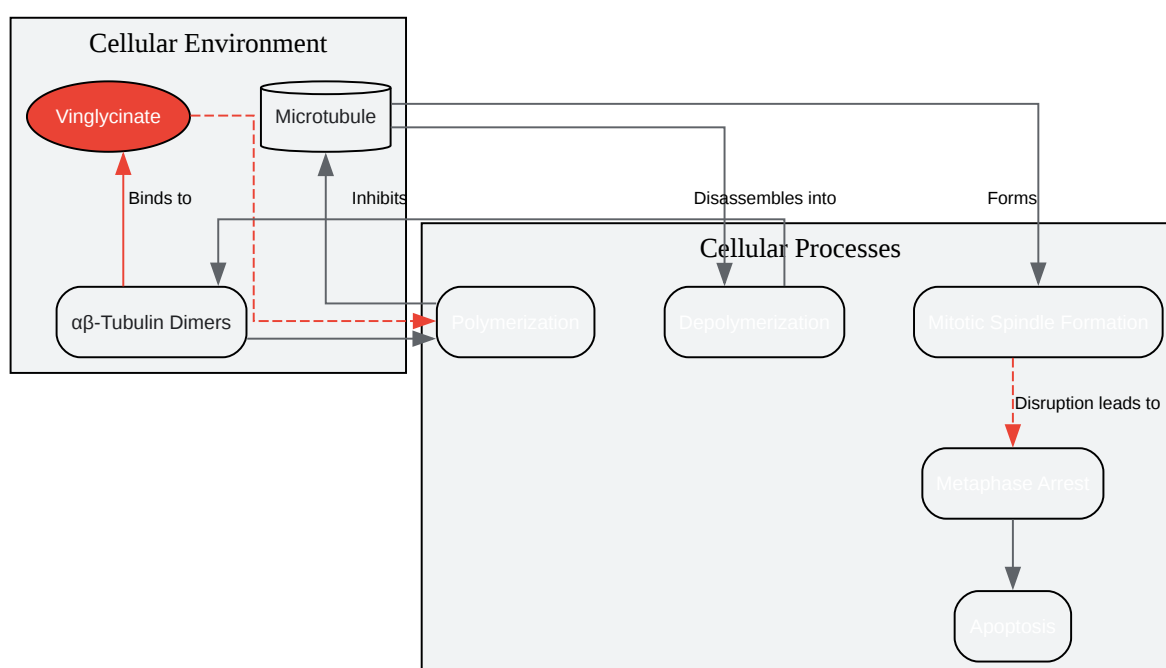
- **Protection of Reactive Groups (Optional):** Depending on the chosen synthetic route, other reactive functional groups within the vinblastine molecule, such as the hydroxyl group on the catharanthine portion, may need to be protected to ensure selective esterification at the desired C4 position.
- **Activation of N,N-dimethylglycine:** The carboxylic acid of N,N-dimethylglycine is activated to facilitate the esterification reaction. This can be achieved using standard coupling agents such as dicyclohexylcarbodiimide (DCC) or by converting the carboxylic acid to a more reactive acyl halide or anhydride.
- **Esterification Reaction:** Vinblastine is reacted with the activated N,N-dimethylglycine in a suitable aprotic solvent (e.g., dichloromethane, dimethylformamide). The reaction is typically carried out in the presence of a base (e.g., triethylamine, pyridine) to neutralize any acid generated during the reaction. The reaction progress is monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Deprotection (if applicable):** If protecting groups were used, they are removed under appropriate conditions that do not affect the newly formed ester linkage.
- **Purification of Vinglycinatate:** The crude vinglycinatate is purified using chromatographic techniques, such as column chromatography on silica gel or preparative HPLC, to yield the pure product.
- **Salt Formation:** The purified vinglycinatate free base is dissolved in a suitable solvent (e.g., ethanol) and treated with a stoichiometric amount of sulfuric acid to form the **vinglycinatate sulfate** salt. The salt is then isolated by precipitation and filtration, followed by drying under vacuum.

Mechanism of Action: Inhibition of Microtubule Polymerization

Vinglycinatate sulfate, like other vinca alkaloids, exerts its cytotoxic effects by disrupting the dynamic process of microtubule assembly and disassembly. Microtubules are essential

components of the cytoskeleton and the mitotic spindle, which is necessary for chromosome segregation during cell division.

Vinca alkaloids bind to β -tubulin subunits, preventing their polymerization into microtubules. This disruption of microtubule dynamics leads to the arrest of cells in the metaphase of mitosis, ultimately inducing apoptosis (programmed cell death).[1][2]



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Mechanism of action of Vinglycin sulfate.

Conclusion

Vinglycin sulfate represents a significant modification of the natural product vinblastine, with the aim of improving its therapeutic index. Understanding its chemical structure and potential synthetic routes is crucial for the development of novel analogs and drug delivery systems. The primary mechanism of action, shared with other vinca alkaloids, involves the

disruption of microtubule dynamics, leading to mitotic arrest and apoptosis in rapidly dividing cancer cells. Further research into the specific synthesis and biological activity of **vinglycinatate sulfate** will continue to be of high interest to the cancer research and drug development communities.

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References

- 1. ijsrtjournal.com [ijsrtjournal.com]
- 2. ar.iijournals.org [ar.iijournals.org]
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